

Safeguarding Your Research: Essential Protective Measures for Handling ONO-0300302

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Compound of Interest

Compound Name: ONO-0300302

Cat. No.: B1677303

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This guide provides critical safety and logistical information for the handling and disposal of **ONO-0300302**, an orally active and potent LPA1 (lysophosphatidic acid receptor 1) antagonist used in research.^{[1][2][3]} Adherence to these protocols is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

ONO-0300302 is classified as an acute health hazard.^[4] Exposure can cause skin, eye, and upper respiratory tract irritation.^[5] The compound is also sensitive to moisture and light.^[5] Therefore, the use of full personal protective equipment is mandatory.^[4]

Table 1: Required Personal Protective Equipment (PPE) for Handling **ONO-0300302**

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified	Protects against splashes and airborne particles that can cause eye irritation.
Hand Protection	Nitrile Gloves	Chemical-resistant, disposable	Prevents skin contact and absorption. Discard and replace immediately if contaminated.
Body Protection	Laboratory Coat	Full-length, buttoned	Protects skin and personal clothing from contamination.
Respiratory Protection	Fume Hood or Ventilated Enclosure	Recommended for all handling of the solid compound to prevent inhalation of dust particles.	

Operational Workflow for Safe Handling

Proper handling procedures are critical to minimize exposure risk and prevent contamination. The following step-by-step workflow should be followed in a designated laboratory area equipped with an eyewash station and safety shower.



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References

- 1. ONO-0300302 - MedChem Express [bioscience.co.uk]
- 2. medchemexpress.com [medchemexpress.com]
- 3. cenmed.com [cenmed.com]
- 4. ONO-0300302|856689-51-5|MSDS [dcchemicals.com]
- 5. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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